

# preparing ORM-10103 stock solution for experiments

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## Compound of Interest

Compound Name: ORM-10103

Cat. No.: B1662443

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## Application Notes and Protocols for ORM-10103 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**ORM-10103** is a potent and selective inhibitor of the  $\text{Na}^+/\text{Ca}^{2+}$  exchanger (NCX), a critical component in cellular calcium homeostasis.<sup>[1][2][3]</sup> It has demonstrated significant utility in preclinical research for investigating the pathophysiological roles of NCX in conditions such as cardiac arrhythmias and ischemia-reperfusion injury.<sup>[3][4][5]</sup> These application notes provide detailed protocols for the preparation of **ORM-10103** stock solutions to ensure accurate and reproducible experimental outcomes.

### Physicochemical Properties and Storage

A comprehensive understanding of the physicochemical properties of **ORM-10103** is essential for proper handling and storage.

Property	Value
Molecular Weight	348.35 g/mol [6]
Appearance	White to off-white solid[6]
CAS Number	488847-28-5[6]
Chemical Formula	C <sub>20</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub> [6]

### Storage and Stability

Proper storage of **ORM-10103** is crucial to maintain its stability and activity.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[6]
4°C	2 years[6]	
In Solvent	-80°C	2 years[6]
-20°C	1 year[6]	

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ORM-10103** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ORM-10103** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

- Calibrated pipettes

#### Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **ORM-10103** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.48 mg of **ORM-10103** (Molecular Weight = 348.35 g/mol ).
- Solvent Addition: Add the appropriate volume of DMSO to the weighed **ORM-10103**. For a 10 mM stock solution, if you weighed 3.48 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution until the **ORM-10103** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as per the stability data.

#### Solubility Data

The solubility of **ORM-10103** in DMSO is high, allowing for the preparation of concentrated stock solutions.

Solvent	Solubility
DMSO	250 mg/mL (717.67 mM)[6]

Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[6]

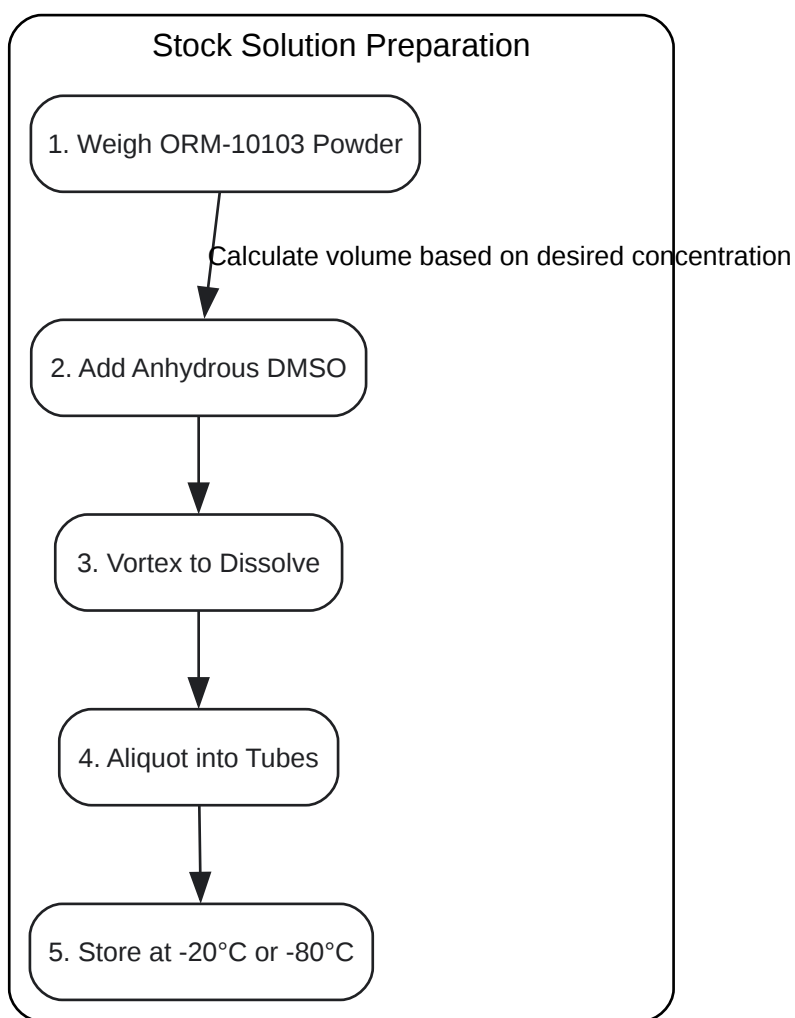
#### Experimental Concentrations

The working concentration of **ORM-10103** will vary depending on the specific experimental model. Published studies have utilized a range of concentrations to investigate its effects on the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger.

Experimental Model	Effective Concentration Range
Canine Ventricular Myocytes	0.1 $\mu$ M - 10 $\mu$ M <sup>[7]</sup>
Canine Papillary Muscle	3 $\mu$ M - 10 $\mu$ M <sup>[7]</sup>
Canine Purkinje Fibers	3 $\mu$ M - 10 $\mu$ M <sup>[7]</sup>

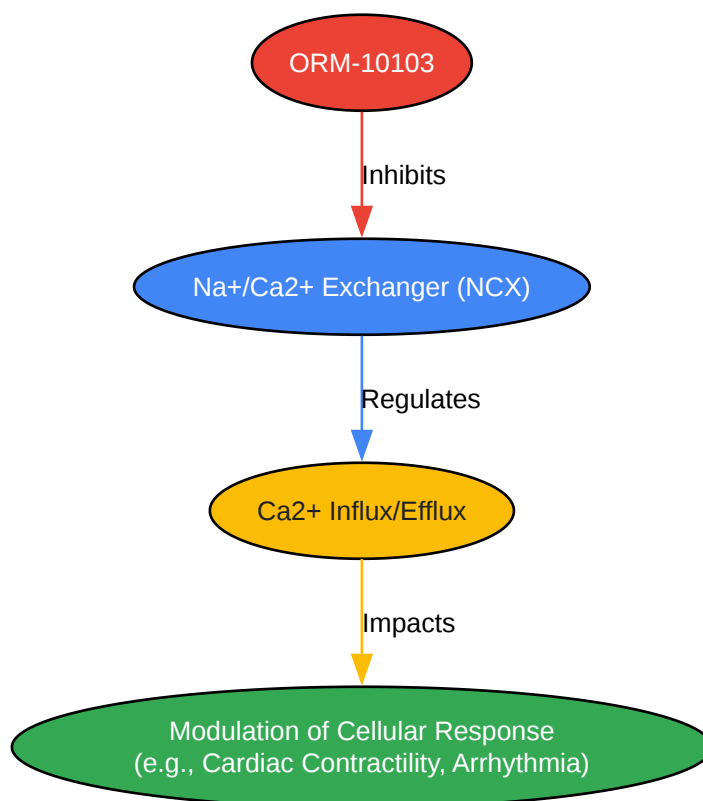
## Visualized Protocols and Pathways

Workflow for Preparing **ORM-10103** Stock Solution



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Caption: Workflow for preparing **ORM-10103** stock solution.

Simplified Signaling Pathway of **ORM-10103** Action

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Caption: Simplified pathway of **ORM-10103** action.

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